

Safeguarding Researchers: A Comprehensive Guide to Handling Pirmenol

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Compound of Interest

Compound Name: *Pirmenol*
CAS No.: *129885-18-3*
Cat. No.: *B15579530*

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Pirmenol**, a potent antiarrhythmic agent. Adherence to these protocols is critical to mitigate risks and ensure the well-being of all laboratory personnel.

Hazard Identification and Safety Data

Pirmenol is classified as harmful if swallowed (Acute Toxicity Category 4, Oral). Due to limited comprehensive toxicological data and the absence of established Occupational Exposure Limits (OELs) from major regulatory bodies, a cautious approach is necessary. An initial threshold screening level (ITSL) for **Pirmenol** has been identified as 3 µg/m³, suggesting it should be handled as a potent compound.

Table 1: Physical and Chemical Properties of **Pirmenol**

Property	Value
Molecular Formula	C ₂₂ H ₃₀ N ₂ O
Molecular Weight	338.49 g/mol
Appearance	White to very dark grey powder
Solubility	Soluble in DMSO
Storage Temperature	2-8°C
Source: Benchchem	

Table 2: Hazard Classification and Safety Precautions

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statements
Acute Toxicity 4 (Oral)	GHS07	Warning	H302: Harmful if swallowed	P264: Wash hands thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.P501: Dispose of contents/container in accordance with local/regional/national/international regulations.

Source:

Benchchem,

Sigma-Aldrich

Personal Protective Equipment (PPE)

To prevent dermal, ocular, and respiratory exposure, the following personal protective equipment (PPE) is mandatory when handling solid **Pirmenol** or its concentrated solutions.

Table 3: Recommended Personal Protective Equipment for Handling **Pirmenol**

PPE Category	Specification	Rationale
Hand Protection	Double gloving with nitrile gloves. The outer glove should be changed immediately upon contamination.	Prevents skin contact with the potent compound. Double gloving provides an additional layer of protection.
Eye Protection	Chemical safety goggles or a face shield.	Protects eyes from splashes of solutions or airborne particles of the solid compound.
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